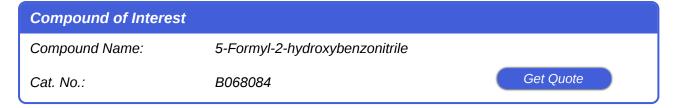


Check Availability & Pricing

5-Formyl-2-hydroxybenzonitrile safety and handling

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safety and Handling of **5-Formyl-2-hydroxybenzonitrile**

This document provides a comprehensive overview of the safety and handling protocols for **5-Formyl-2-hydroxybenzonitrile** (CAS No: 73289-79-9), intended for researchers, scientists, and professionals in drug development. It covers hazard identification, protective measures, emergency procedures, and handling and storage guidelines based on available safety data.

Chemical Identification and Properties

5-Formyl-2-hydroxybenzonitrile is a solid organic compound utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] Its distinct functional groups—aldehyde, hydroxyl, and nitrile—make it a versatile building block in the creation of complex molecules like benzofurans and coumarins.[1]

Table 1: Physical and Chemical Properties of 5-Formyl-2-hydroxybenzonitrile



Property	Value	Source
CAS Number	73289-79-9	[1][2][3]
Molecular Formula	C ₈ H ₅ NO ₂	[1][2][3]
Molecular Weight	147.13 g/mol	[1][2][4]
IUPAC Name	5-formyl-2-hydroxybenzonitrile	[2][3]
Synonyms	3-Cyano-4- hydroxybenzaldehyde	[2]
Physical Form	Solid	[3]
Boiling Point	266.9 ± 25.0 °C at 760 mmHg	[3]

| Storage Temperature| 2-8°C, stored under inert gas |[1][5] |

Hazard Identification and Classification

This chemical is classified as harmful and requires careful handling to avoid exposure. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

Table 2: GHS Hazard Classification



Classification	Code	Description	Source
Signal Word	Warning		[3][5]
Pictogram	GHS07 (Exclamation Mark)		[3][5]
Hazard Statements	H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled.	[5]
	H315	Causes skin irritation.	[3]
	H319	Causes serious eye irritation.	[3]
	H335	May cause respiratory irritation.	[3]
Precautionary Statements	P261	Avoid breathing dust.	
	P271	Use only outdoors or in a well-ventilated area.	[5]

 $|\ |\ P280\ |\ Wear\ protective\ gloves/protective\ clothing/eye\ protection/face\ protection.\ |[5]\ |$

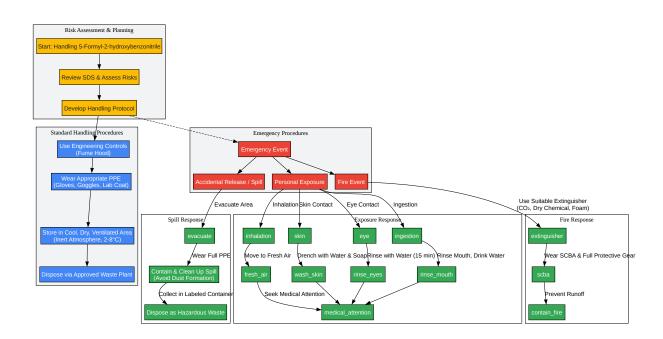
Experimental Protocols

Detailed experimental protocols for toxicological studies of **5-Formyl-2-hydroxybenzonitrile** are not available in the reviewed safety data sheets. The hazard classifications are based on standardized GHS criteria for substances with similar structures or properties.

Safe Handling and Emergency Response Workflow

The following diagram outlines the logical workflow for risk assessment, standard handling, and emergency procedures associated with **5-Formyl-2-hydroxybenzonitrile**.





Click to download full resolution via product page



Caption: Workflow for the safe handling and emergency response for **5-Formyl-2-hydroxybenzonitrile**.

First-Aid Measures

Immediate medical attention is crucial in case of exposure. Always show the Safety Data Sheet (SDS) to the attending medical professional.[6]

Table 3: First-Aid Procedures

Exposure Route	Procedure	Source
Inhalation	Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[5][6][7][8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.	[5][7][8]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention.	[5][6][7]

| Ingestion | Do NOT induce vomiting.[5][6] Rinse mouth with water and, if the person is conscious, have them drink one or two glasses of water. Call a physician or poison control center immediately. [5][6] |



Fire-Fighting Measures

In case of a fire involving this substance, specific precautions must be taken.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[5][9]
- Specific Hazards: Combustion emits toxic fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NOx).[5][9]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA)
 and full protective gear to prevent contact with skin and eyes.[5][9]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment (see Section 8.0). Evacuate unnecessary personnel and prevent access to the contaminated area.[7] Avoid breathing dust and prevent contact with the substance.
- Environmental Precautions: Do not allow the chemical to enter drains, surface water, or the sanitary sewer system.[5][9]
- Methods for Clean-up: Sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[5][7][9]

Handling and Storage

Proper handling and storage are essential to maintain the chemical's stability and ensure personnel safety.

Table 4: Handling and Storage Guidelines | Aspect | Recommendation | Source | | :--- | :--- | | Handling | Use only in a chemical fume hood with sufficient ventilation.[5][7] Avoid all personal contact, including inhalation and ingestion.[7][10] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[7] | | Storage | Store in a cool, dry, well-ventilated area.[5] Keep the container tightly closed and store under an inert atmosphere, such as argon.[5] Recommended storage temperature is 2-8 °C.[5] Keep away from



incompatible materials. | | Incompatible Materials | Strong oxidizing agents, strong acids, strong bases, and strong reducing agents. |[6][7] |

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure risk.

Table 5: Personal Protective Equipment (PPE) Recommendations | Type | Specification | Source | | :--- | :--- | :--- | Engineering Controls | Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. Eyewash stations and safety showers must be readily accessible. |[5][9] | | Eye/Face Protection | Wear chemical safety glasses or goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary for splash protection. |[5][9][11] | | Skin Protection | Wear appropriate protective gloves (e.g., nitrile rubber) and clothing, such as a lab coat, to prevent skin exposure.[5][9][11] Contaminated clothing should be removed and washed before reuse.[7] | | Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter. A self-contained breathing apparatus may be required in emergencies. |[5][9]|

Stability and Reactivity

- Reactivity: No specific reactivity hazards have been identified.
- Chemical Stability: The substance is stable under normal, recommended storage conditions. [9]
- Conditions to Avoid: Avoid dust formation and exposure to incompatible materials. [6][9]
- Hazardous Decomposition Products: During combustion, hazardous gases such as carbon monoxide, carbon dioxide, and nitrogen oxides may be produced.[5][9]

Toxicological and Ecological Information

 Toxicological Information: This substance is classified as harmful if swallowed, inhaled, or in contact with skin.[5] It may cause irritation to the skin, eyes, and respiratory tract.[5][7]



Symptoms of exposure can include redness and irritation at the site of contact, profuse watering of the eyes, soreness of the throat, nausea, and vomiting.[5]

• Ecological Information: Do not let the product enter drains or surface water.[9] It should not be released into the environment.[7]

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.[2] Dispose of the contents and container at an approved waste disposal plant.[7] Do not mix with other waste and handle uncleaned containers as you would the product itself.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 5-Formyl-2-hydroxybenzonitrile [myskinrecipes.com]
- 2. 5-Formyl-2-hydroxybenzonitrile | C8H5NO2 | CID 22112548 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 2-Formyl-6-hydroxybenzonitrile | C8H5NO2 | CID 45083601 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 9. fishersci.com [fishersci.com]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. hsa.ie [hsa.ie]



 To cite this document: BenchChem. [5-Formyl-2-hydroxybenzonitrile safety and handling].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b068084#5-formyl-2-hydroxybenzonitrile-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com